

Preclinical Profile of ATM Inhibitor-10: A Technical Overview

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Compound of Interest

Compound Name: ATM Inhibitor-10

Cat. No.: B605733

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This technical guide provides an in-depth analysis of the preclinical research findings for **ATM Inhibitor-10**, a potent and selective small molecule inhibitor of the Ataxia Telangiectasia Mutated (ATM) kinase. Developed for researchers, scientists, and professionals in drug development, this document outlines the core preclinical data, experimental methodologies, and an exploration of the inhibitor's mechanism of action. **ATM Inhibitor-10**, identified as compound 74 in foundational studies, is a 3-quinoline carboxamide derivative with demonstrated potential as a combination partner for DNA double-strand break (DSB) inducing cancer therapies.

Executive Summary

ATM Inhibitor-10 (compound 74) has emerged from a series of 3-quinoline carboxamides as a highly potent and selective, orally bioavailable inhibitor of ATM kinase. Preclinical investigations have demonstrated its ability to significantly enhance the efficacy of topoisomerase I inhibitors, such as irinotecan, in relevant in vivo cancer models. This document synthesizes the available quantitative data on its activity and provides detailed experimental protocols for key assays, alongside visualizations of the associated signaling pathways and experimental workflows.

Core Quantitative Data

The preclinical data for **ATM Inhibitor-10** and its closely related analogs are summarized below. These tables provide a comparative view of their in vitro potency and selectivity.

Table 1: In Vitro Potency of 3-Quinoline Carboxamide ATM Inhibitors[1]

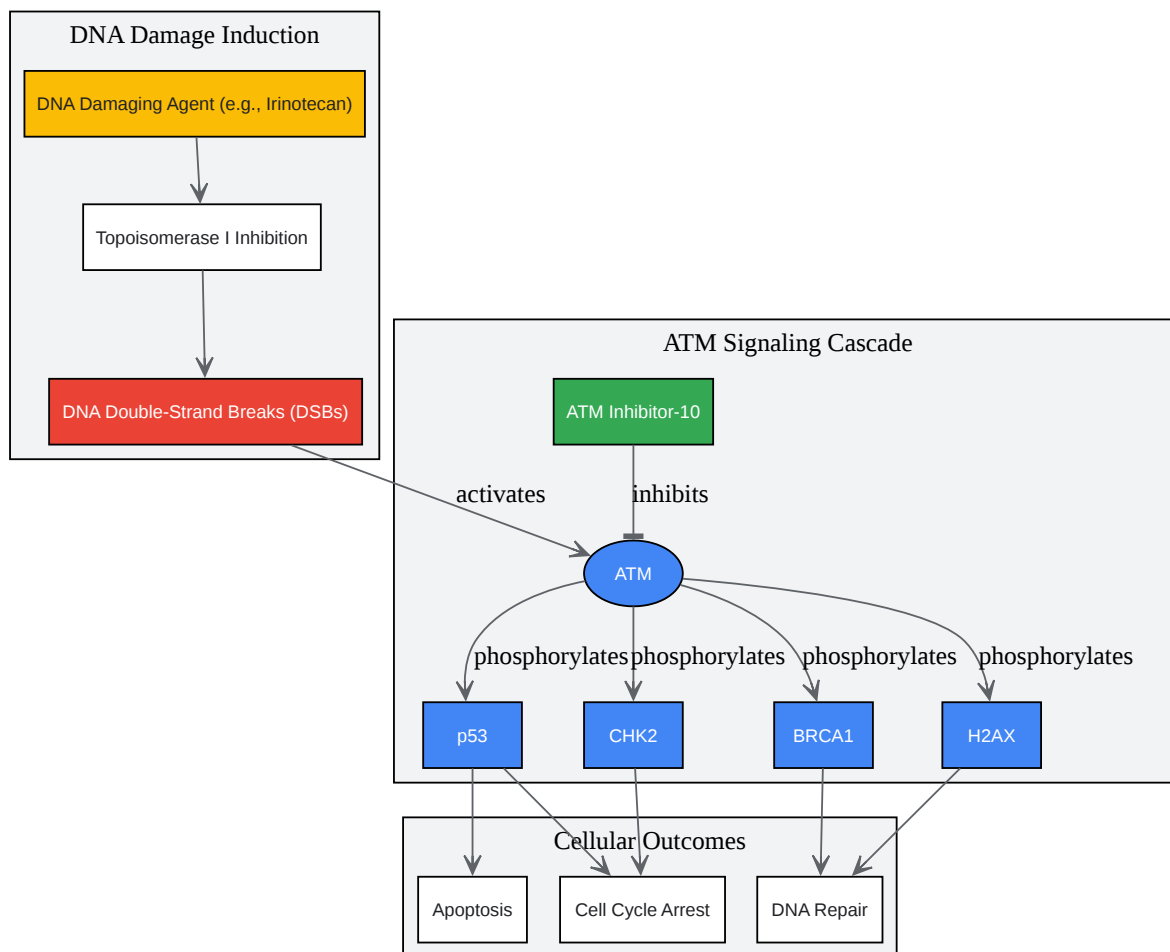
Compound	ATM IC50 (nM)	ATR IC50 (nM)	DNA-PK IC50 (nM)	mTOR IC50 (nM)	PI3Ky IC50 (nM)
ATM Inhibitor-10 (74)	0.6	>10,000	>10,000	>10,000	4,800
Compound 72	0.8	>10,000	>10,000	>10,000	3,300
KU-55933	13	8,100	>100,000	>100,000	1,200

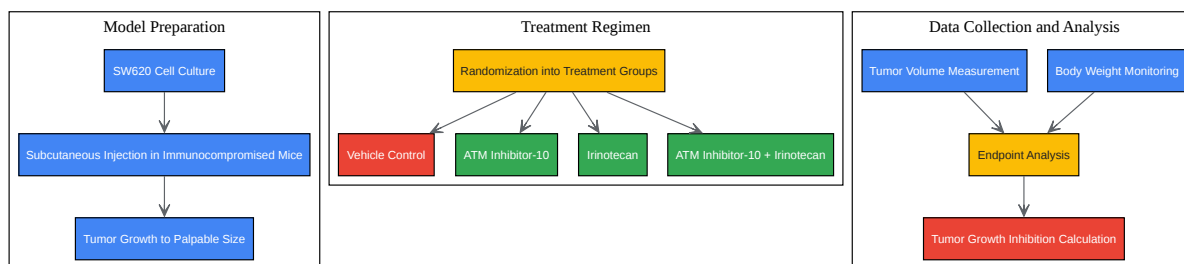
Table 2: Cellular Activity of **ATM Inhibitor-10** (Compound 74)

Cell Line	Assay	IC50 (nM)
SW620 (colorectal adenocarcinoma)	ATM Inhibition (pS1981 ATM)	Not explicitly reported for compound 74
SW620 (colorectal adenocarcinoma)	Chemosensitization with Irinotecan	Efficacy demonstrated, specific IC50 not provided

Mechanism of Action and Signaling Pathway

ATM kinase is a master regulator of the DNA damage response (DDR), particularly in the context of DNA double-strand breaks (DSBs). Upon DNA damage, ATM is activated and initiates a signaling cascade that leads to cell cycle arrest, DNA repair, or apoptosis. ATM inhibitors, like **ATM Inhibitor-10**, block the catalytic activity of ATM, thereby preventing the phosphorylation of its downstream targets. This abrogation of the DDR can sensitize cancer cells to DNA-damaging agents.





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References

- 1. researchgate.net [researchgate.net]
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